

# Understanding the Regulatory Framework: Commission Decision 2002/657/EC

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Carnidazole-d3

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Commission Decision 2002/657/EC is a European Union legislation that sets out performance criteria and procedures for validating analytical methods used in testing for veterinary drug residues and other substances in animal products [1] [2]. Its main purpose is to ensure the quality and comparability of analytical results from official control laboratories.

Key requirements for confirmatory methods (like liquid chromatography-tandem mass spectrometry or LC-MS/MS) as outlined in the decision and applied in the literature include [3] [1] [2]:

- **Selectivity/Specificity:** The method must be able to distinguish the analyte from other substances.
- **Linearity:** The relationship between analyte concentration and instrument response.
- **Accuracy (Trueness and Precision):** The closeness of agreement between the test result and the accepted reference value.
- **Decision Limit (CC $\alpha$ ):** The concentration at which a sample is declared non-compliant. For substances without a permitted limit, it is the lowest concentration at which the method can confirm the analyte's presence with a statistical certainty of 99% (for Group A substances) [2].
- **Detection Capability (CC $\beta$ ):** The smallest content of the substance that can be detected, identified, and/or quantified in a sample.
- **Ruggedness:** The reliability of an analysis under normal but variable laboratory conditions.

## Examples of Validated Methods for Other Substances

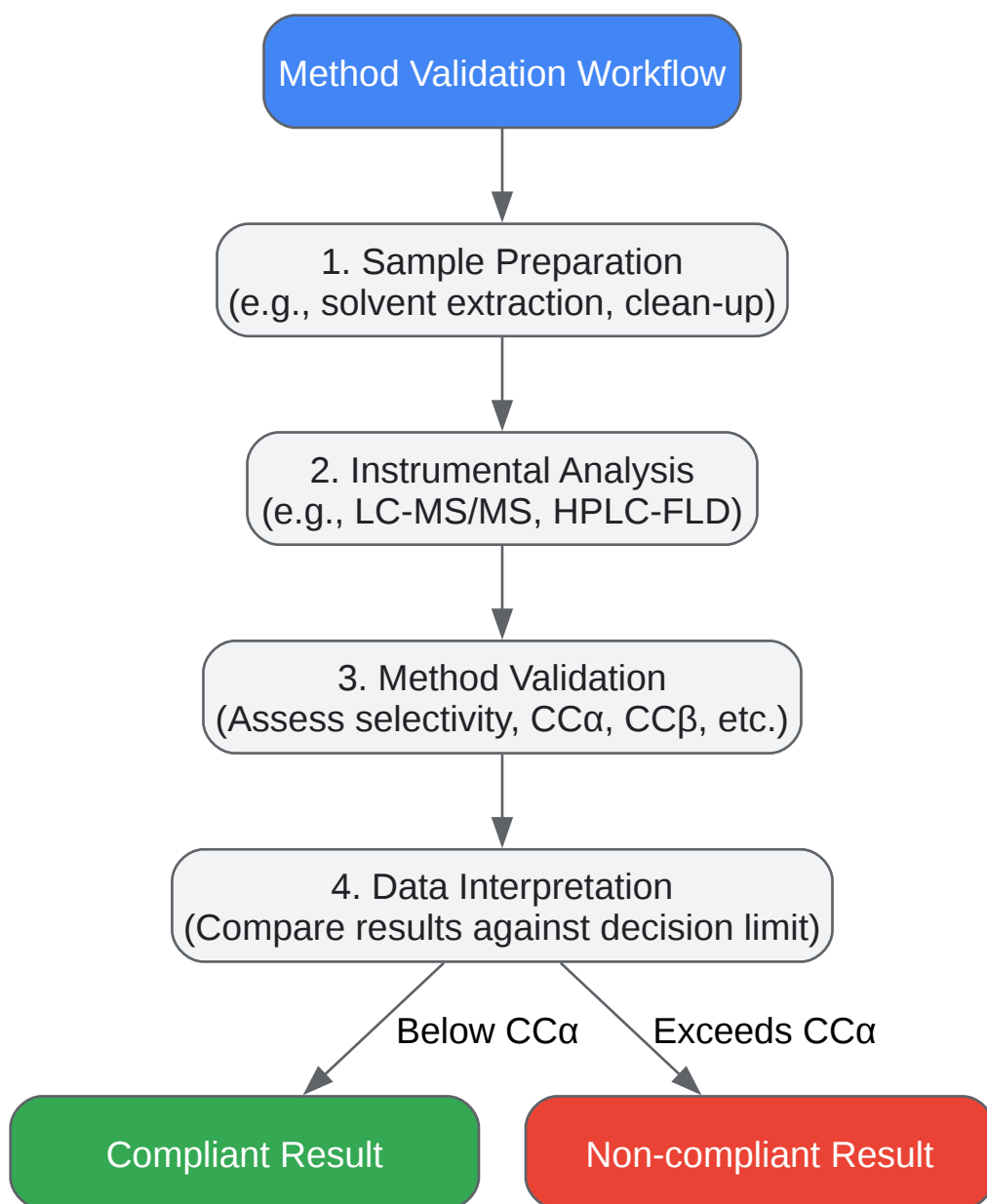
The table below summarizes the performance data from studies that validated methods for other compounds following the 2002/657/EC guidelines, which can serve as a reference for the type of data required for

**Carnidazole-d3.**

Substance(s) Analyzed	Matrix	Key Performance Parameters	Experimental Protocol Overview	Source
<b>10 Anticoccidials</b> (e.g., Halofuginone, Diclazuril) [3]	Whole Egg	Method validated for confirmation at 1 µg/kg and 75 µg/kg; used internal standards.	Extraction with acetonitrile, evaporation, dissolution, injection on a C8 column in gradient mode, analysis by LC-MS/MS.	[3]

| **10 Nitroimidazoles** (including Carnidazole) [4] | Animal Plasma | **CC $\alpha$** : 0.5 - 1.6 ng/mL **CC $\beta$** : 0.8 - 2.6 ng/mL **Accuracy**: 101% - 108% **Precision (CV%)**: 4.9% - 15.2% | Extraction with acetonitrile, salt addition, liquid-liquid wash with hexane, evaporation, reconstitution in mobile phase, analysis by LC-MS/MS. | [4] | | **Aflatoxin M1** [5] | Milk | Validation for selectivity, precision, CC $\alpha$ , CC $\beta$ , and ruggedness. | Clean-up using immunoaffinity columns, separation and quantification by HPLC with fluorescence detection. | [5] |

The following diagram outlines the general workflow for validating an analytical method according to 2002/657/EC, based on the protocols from these studies.



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## How to Proceed with Carnidazole-d3 Validation

Since a direct guide is unavailable, here is a suggested path to develop and validate a method for **Carnidazole-d3**:

- **Consult the Official Document:** First, obtain the full text of **Commission Decision 2002/657/EC** [1]. This is the authoritative source for all mandatory performance criteria and validation procedures.

- **Develop the Method:** Design a sample preparation and analysis protocol. LC-MS/MS is typically used for confirmatory methods. You would need to select an appropriate internal standard (potentially another stable isotope-labeled standard) and optimize parameters like chromatography and mass spectrometry detection.
- **Perform the Validation:** Conduct a laboratory study to test all parameters required by the decision, including **selectivity, precision, accuracy, linearity, decision limit (CC $\alpha$ ), and detection capability (CC $\beta$ )**. The study on nitroimidazoles that included carnidazole can serve as a useful benchmark for expected performance [4].
- **Document Everything:** Prepare a detailed validation report documenting the experimental protocols, raw data, and calculated performance characteristics for **Carnidazole-d3**, ensuring everything meets the standards set forth in 2002/657/EC.

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## References

1. Decision - 2002/657 - EN - EUR-Lex - European Union [eur-lex.europa.eu]
2. Decisions originating from the EU - 2002 No. 657 [legislation.gov.uk]
3. Validation of a multi-residue liquid chromatography ... [pubmed.ncbi.nlm.nih.gov]
4. (PDF) Development and validation of a rapid method for ... [academia.edu]
5. Validation according to European Commission Decision ... [sciencedirect.com]

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**Address:** Ontario, CA 91761, United States

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